

Cobalt Dibenzoate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cobalt dibenzoate

Cat. No.: B1582770

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CAS Number: 932-69-4

This technical guide provides an in-depth overview of **cobalt dibenzoate**, a coordination compound with applications in catalysis and materials science. The information is tailored for researchers, scientists, and drug development professionals, offering a comprehensive summary of its chemical properties, synthesis, and analytical methodologies.

Chemical and Physical Properties

Cobalt dibenzoate, also known as cobalt(II) benzoate, is a cobalt salt of benzoic acid. Its key chemical and physical properties are summarized in the table below for easy reference. The compound is generally a solid that is insoluble in water but soluble in certain organic solvents. [1][2][3] It is also noted to be hygroscopic, meaning it can absorb moisture from the air. [1][3] The appearance of the compound can vary, with different sources describing it as a gray, pink to red, or white crystalline powder.

Property	Value	References
CAS Number	932-69-4	[1][4]
Molecular Formula	C ₁₄ H ₁₀ CoO ₄	[4]
Molecular Weight	301.16 g/mol	[1]
Appearance	Gray crystals or crystalline powder	[1][4]
Pink to red crystalline solid	[2]	
White powder	[5]	
Melting Point	114-116 °C	
Boiling Point	249.3 °C at 760 mmHg	[2]
Solubility	Insoluble in water	[1][3]
Soluble in organic solvents	[2]	
Sensitivity	Hygroscopic	

Experimental Protocols

Synthesis of Cobalt Dibenzoate

A common method for the synthesis of **cobalt dibenzoate** involves the reaction of a cobalt(II) salt, such as cobalt(II) carbonate, with benzoic acid in an aqueous solution.[6] The following protocol is a detailed methodology based on established chemical principles for this type of synthesis.

Materials:

- Cobalt(II) carbonate (CoCO₃)
- Benzoic acid (C₇H₆O₂)
- Deionized water

- Ethanol (for washing)
- Heating mantle with magnetic stirrer
- Reflux condenser
- Büchner funnel and filter paper
- Vacuum flask
- Drying oven

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add a suspension of cobalt(II) carbonate in deionized water.
- While stirring, gradually add a stoichiometric equivalent of benzoic acid to the flask. The reaction will be accompanied by the evolution of carbon dioxide gas.
- Heat the reaction mixture to boiling and maintain a gentle reflux with continuous stirring. The progress of the reaction can be monitored by the cessation of gas evolution and a color change in the solution.
- After the reaction is complete, allow the mixture to cool to room temperature. As the solution cools, **cobalt dibenzoate** will precipitate out of the solution.
- To maximize the yield, the flask can be further cooled in an ice bath.
- Collect the precipitated solid by vacuum filtration using a Büchner funnel.
- Wash the collected solid with a small amount of cold deionized water to remove any unreacted starting materials, followed by a wash with a small amount of cold ethanol to aid in drying.
- Dry the purified **cobalt dibenzoate** in a drying oven at a temperature below its melting point (e.g., 60-80 °C) until a constant weight is achieved.

Analytical Characterization

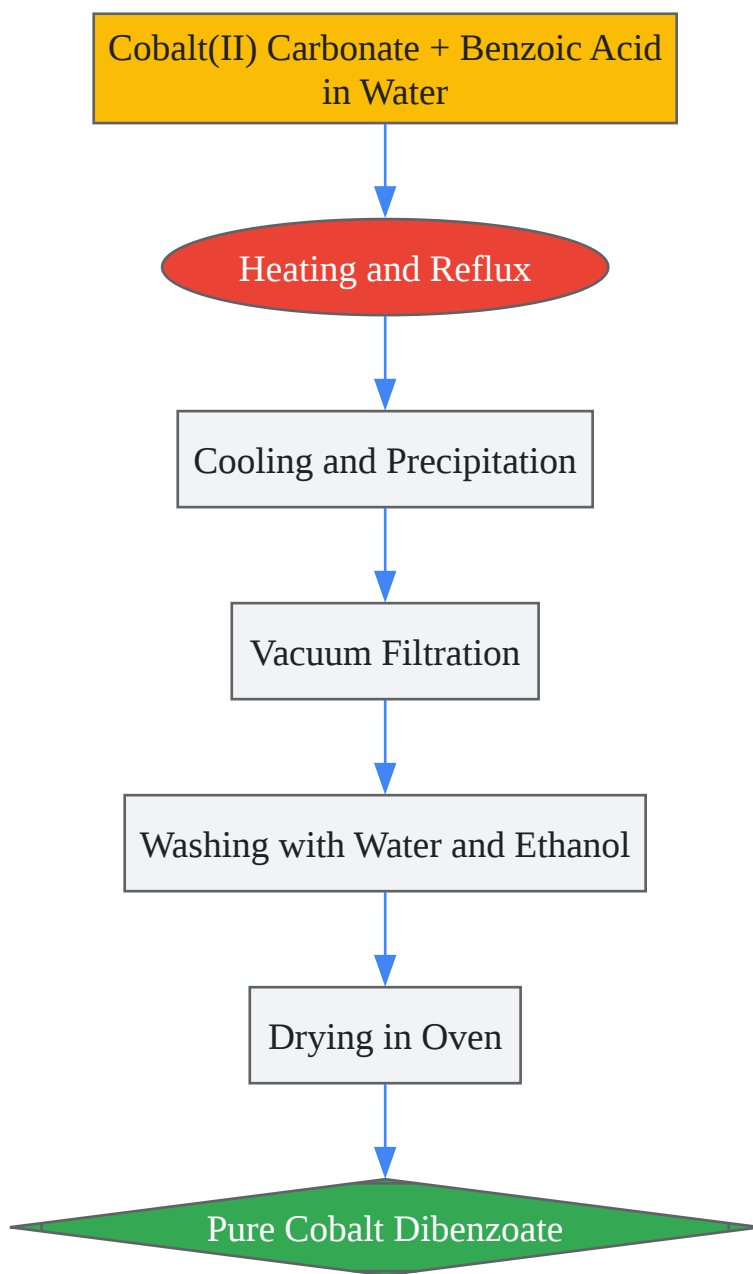
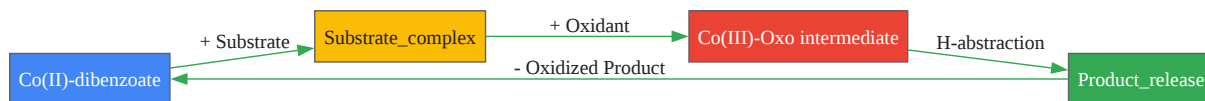
Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR spectroscopy is a valuable tool for confirming the formation of **cobalt dibenzoate**. The spectrum should show the absence of the broad O-H stretch from the carboxylic acid group of benzoic acid and the appearance of characteristic carboxylate (COO^-) stretching frequencies. The asymmetric and symmetric stretching vibrations of the carboxylate group are typically observed in the regions of $1610\text{--}1550\text{ cm}^{-1}$ and $1440\text{--}1360\text{ cm}^{-1}$, respectively.

UV-Visible (UV-Vis) Spectroscopy: UV-Vis spectroscopy can be used to study the electronic transitions of the cobalt(II) ion in the complex. The spectrum of a solution of **cobalt dibenzoate** in a suitable organic solvent will typically display absorption bands in the visible region, which are characteristic of d-d transitions of the octahedral Co(II) center.

Signaling Pathways and Logical Relationships

While **cobalt dibenzoate** is not directly involved in biological signaling pathways in the same manner as a drug molecule, its catalytic activity in various chemical transformations is of significant interest. Cobalt(II) compounds are known to catalyze oxidation reactions, often proceeding through a catalytic cycle involving changes in the oxidation state of the cobalt ion.

Below is a generalized diagram representing a plausible catalytic cycle for a Co(II)-catalyzed oxidation reaction.



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